

Hortiamide: A Review of a Scarcely Studied Tyramine Alkaloid

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Compound of Interest

Compound Name: *Hortiamide*

Cat. No.: *B13452500*

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Introduction

Hortiamide is a naturally occurring tyramine alkaloid first isolated from the plant species *Hortia regia*. Its discovery was reported in a 1992 publication in the *Journal of Natural Products* by Tinto, McLean, and Reynolds. Despite its initial characterization, a comprehensive review of the scientific literature reveals a significant lack of subsequent research on this compound. To date, there are no published studies on the total synthesis, biological activities, or mechanism of action of **hortiamide**. This technical guide provides a detailed summary of the available information on **hortiamide**, focusing on its discovery, isolation, and structural elucidation as presented in the original and only significant scientific publication on the subject.

History and Discovery

Hortiamide was first identified as a new natural product during a phytochemical investigation of *Hortia regia*, a plant belonging to the Rutaceae family. The isolation and structure determination were carried out by Winston F. Tinto, Stewart McLean, and William F. Reynolds. Their findings were published in the *Journal of Natural Products*, volume 55, issue 11, in 1992. This remains the seminal and apparently sole primary literature reference for this compound.

Physicochemical Properties and Spectroscopic Data

The initial characterization of **hortiamide** relied on a series of spectroscopic techniques to elucidate its chemical structure. The following data is derived from the original 1992 publication.

Table 1: Spectroscopic Data for **Hortiamide**

Spectroscopic Technique	Observed Data
High-Resolution Mass Spectrometry (HRMS)	Molecular Formula: C ₁₉ H ₂₂ N ₂ O ₂
¹ H Nuclear Magnetic Resonance (NMR)	Data not available in publicly accessible literature.
¹³ C Nuclear Magnetic Resonance (NMR)	Data not available in publicly accessible literature.
Infrared (IR) Spectroscopy	Data not available in publicly accessible literature.
Ultraviolet (UV) Spectroscopy	Data not available in publicly accessible literature.

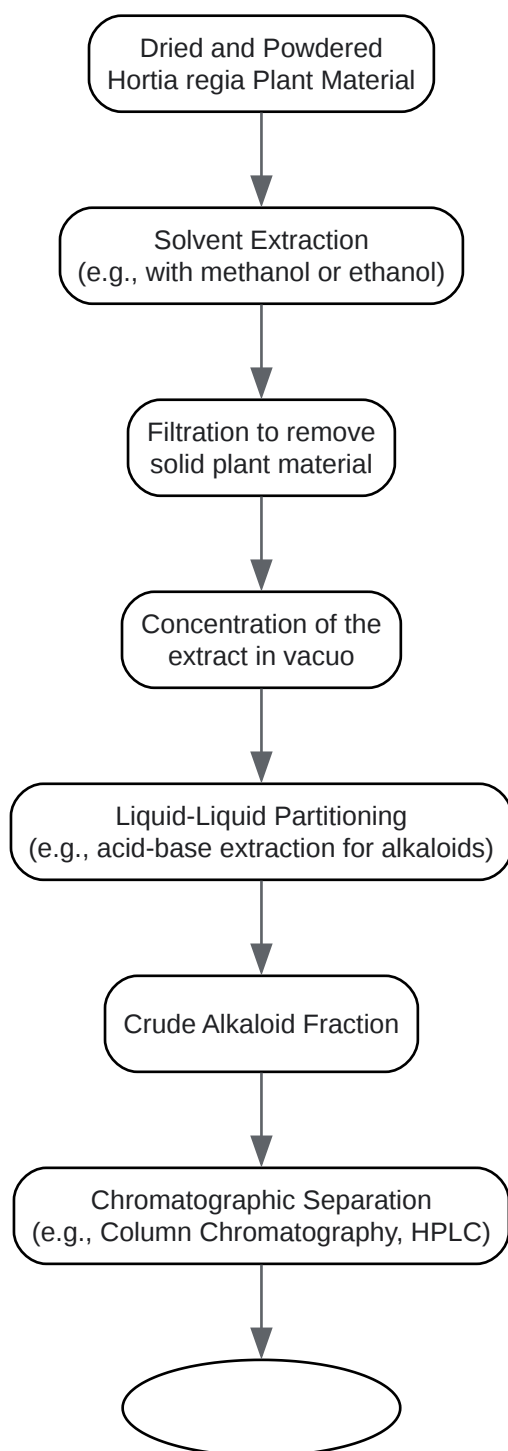
Note: The detailed quantitative NMR and IR data are contained within the original publication, which is not widely accessible. The molecular formula was established by high-resolution mass spectrometry.

Experimental Protocols

Isolation of Hortiamide from *Hortia regia*

The following is a generalized description of the likely experimental workflow for the isolation of an alkaloid from a plant source, as detailed experimental protocols from the original paper are not publicly available.

Diagram 1: General Experimental Workflow for Natural Product Isolation



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Caption: A typical workflow for isolating alkaloids from plant matter.

Synthesis, Biological Activity, and Mechanism of Action

A thorough search of the scientific literature reveals no published reports on the total synthesis of **hortiamide**. Furthermore, there is a complete absence of data regarding its biological activity. No studies have been conducted to evaluate its pharmacological properties, including potential therapeutic effects or toxicity. Consequently, there is no information on its mechanism of action or any signaling pathways it might modulate.

Future Outlook

The lack of research on **hortiamide** since its discovery presents a significant knowledge gap. The original publication laid the groundwork for its chemical identity, but its biological potential remains entirely unexplored. Future research efforts could focus on:

- **Total Synthesis:** Developing a synthetic route to **hortiamide** would provide a renewable source of the compound for further studies and allow for the creation of structural analogs.
- **Biological Screening:** A comprehensive screening of **hortiamide** against a wide range of biological targets is necessary to identify any potential therapeutic applications. This could include assays for antimicrobial, anticancer, anti-inflammatory, and other activities.
- **Mechanism of Action Studies:** Should any significant biological activity be identified, subsequent research would be required to elucidate its mechanism of action at the molecular level.

In conclusion, **hortiamide** is a natural product that has been chemically characterized but remains a biological enigma. The information presented in this guide, drawn from its initial discovery, serves as a starting point for any future investigations into the potential of this tyramine alkaloid.

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